

# An In-depth Technical Guide to Ethanol, 2,2'-(octylimino)bis-

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## Compound of Interest

Compound Name: *Ethanol, 2,2'-(octylimino)bis-*

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the chemical compound **Ethanol, 2,2'-(octylimino)bis-**, also known as N-octyldiethanolamine. The document details its molecular structure, chemical and physical properties, synthesis methodologies, and current applications. Particular emphasis is placed on its amphiphilic nature, which underpins its use as a surfactant, corrosion inhibitor, and pH buffering agent in various industrial settings. While direct applications in drug development are not prominent, its properties as a potential drug delivery vehicle and biocide are explored. This guide consolidates quantitative data into accessible tables and provides detailed experimental protocols for its synthesis. Furthermore, logical and experimental workflows are visualized through diagrams to facilitate a deeper understanding of this versatile molecule.

## Introduction

**Ethanol, 2,2'-(octylimino)bis-** is a tertiary amine featuring a hydrophobic octyl chain and a hydrophilic diethanolamine head.<sup>[1]</sup> This amphiphilic molecular structure imparts unique properties, making it a valuable compound in various chemical industries.<sup>[1]</sup> Its primary applications are found in metalworking fluids, lubricants, and as a corrosion inhibitor.<sup>[1][2][3]</sup> This guide aims to provide a detailed technical resource for researchers and professionals, summarizing the key scientific and technical aspects of this compound.

## Molecular Structure and Identification

The core structure of **Ethanol, 2,2'-(octylimino)bis-** consists of a central nitrogen atom bonded to an eight-carbon alkyl chain (octyl group) and two hydroxyethyl groups.

- IUPAC Name: 2-[2-hydroxyethyl(octyl)amino]ethanol[4]
- CAS Number: 15520-05-5[1][5][6]
- Molecular Formula: C<sub>12</sub>H<sub>27</sub>NO<sub>2</sub>[1][5][6]
- SMILES: CCCCCCCN(CCO)CCO[4][5]
- InChI: 1S/C12H27NO2/c1-2-3-4-5-6-7-8-13(9-11-14)10-12-15/h14-15H,2-12H2,1H3[4]

## Physicochemical Properties

The physical and chemical properties of **Ethanol, 2,2'-(octylimino)bis-** are summarized in the table below. These properties are critical for its application in various formulations.

Property	Value	Reference
Molecular Weight	217.35 g/mol	[1][4][6]
Appearance	Liquid	[4]
Boiling Point	170-180 °C (at 4 Torr)	[7][8]
Density (Predicted)	0.949 ± 0.06 g/cm <sup>3</sup>	[7]
Water Solubility	1.4 g/L at 20°C	[7]
logP	2.82 at 20°C	[7]
Vapor Pressure	0.008 Pa at 20°C	[7]
pKa (Predicted)	14.41 ± 0.10	[7]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Ethanol, 2,2'-(octylimino)bis-**. The following table summarizes key spectroscopic data.

Spectroscopic Technique	Feature	Characteristic Value/Region	Reference
<sup>1</sup> H NMR	Chemical Shift ( $\delta$ ) for octyl $\text{CH}_2$	1.2–1.5 ppm	<a href="#">[1]</a>
	Chemical Shift ( $\delta$ ) for $\text{N-CH}_2$	2.6–2.8 ppm	<a href="#">[1]</a>
	Chemical Shift ( $\delta$ ) for $\text{CH}_2\text{OH}$	3.5–3.7 ppm	<a href="#">[1]</a>
FTIR	O-H Stretch	3200–3600 $\text{cm}^{-1}$ (broad)	<a href="#">[1]</a>
C-H Stretch		2850–2960 $\text{cm}^{-1}$	
N-H Bending		1550–1650 $\text{cm}^{-1}$	<a href="#">[1]</a>

## Synthesis of Ethanol, 2,2'-(octylimino)bis-

The primary synthesis route for **Ethanol, 2,2'-(octylimino)bis-** is through the N-alkylation of diethanolamine with an octyl halide. This reaction proceeds via a nucleophilic substitution mechanism.

## Experimental Protocol: N-alkylation of Diethanolamine

This protocol describes the synthesis of N-octyldiethanolamine from diethanolamine and 1-bromo octane.

### Materials:

- Diethanolamine
- 1-Bromo octane
- Anhydrous Sodium Carbonate

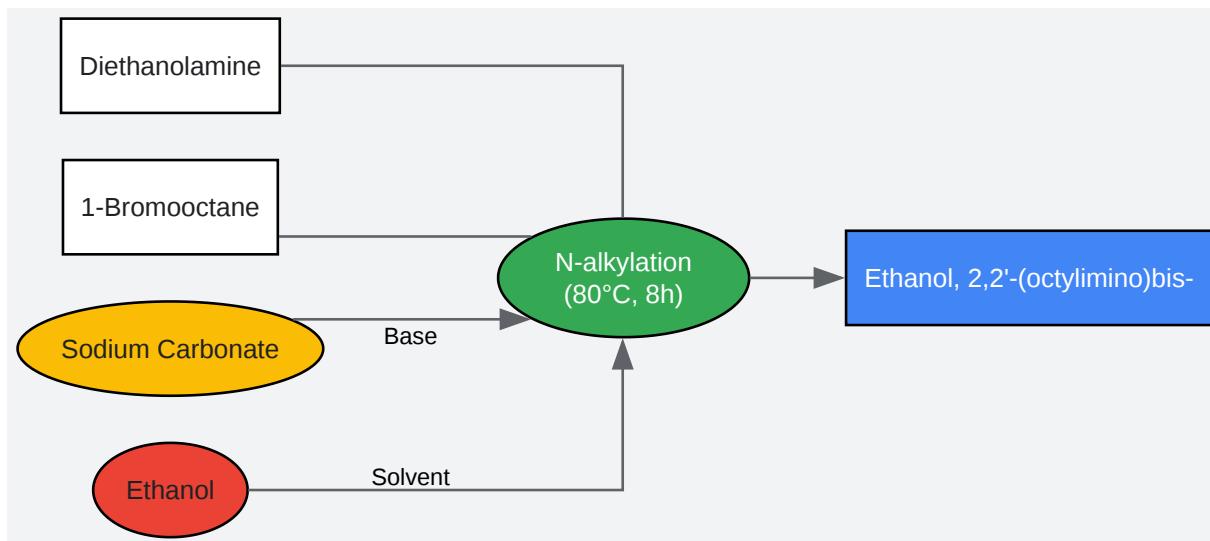
- Anhydrous Ethanol

Procedure:

- In a 250 mL four-necked flask equipped with a mechanical stirrer, add 0.1 mol of 1-bromoocetane, 0.1 mol of diethanolamine, and anhydrous sodium carbonate.
- Add 100 mL of anhydrous ethanol as the solvent.
- Heat the reaction mixture to 80°C and maintain for 8 hours with continuous stirring.
- After the reaction is complete, evaporate a portion of the ethanol.
- Centrifuge the mixture to remove any residual solid.
- Evaporate the remaining ethanol under normal pressure.
- Finally, remove any unreacted raw materials under reduced pressure.
- Cool the residue to obtain the final product, a light yellow viscous liquid.

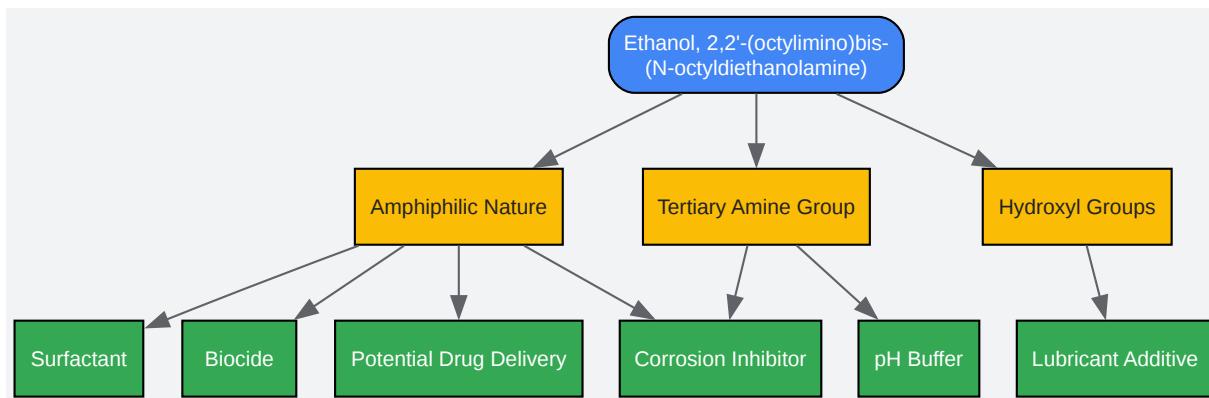
## Visualizing Synthesis and Applications

The following diagrams illustrate the synthesis pathway and the relationship between the properties and applications of **Ethanol, 2,2'-(octylimino)bis-**.



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### Synthesis pathway of **Ethanol, 2,2'-(octylimino)bis-**.

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Relationship between properties and applications.

## Applications

The unique molecular structure of **Ethanol, 2,2'-(octylimino)bis-** leads to a wide range of industrial applications.

- **Corrosion Inhibitor:** The amphiphilic nature allows it to form a protective film on metal surfaces, preventing corrosion.<sup>[1]</sup> The tertiary amine group also contributes to its effectiveness.<sup>[3]</sup>
- **Surfactant and Emulsifier:** The presence of both hydrophobic (octyl chain) and hydrophilic (diethanolamine) moieties enables it to act as a surfactant in various formulations.
- **pH Buffering Additive:** In metalworking fluids, it is often used to maintain a stable pH.<sup>[1][3]</sup>
- **Lubricants and Greases:** It is incorporated into lubricants and brake fluids to modify their viscosity and enhance performance.<sup>[2]</sup>
- **Potential Biocide:** Studies have indicated its effectiveness against a range of microorganisms, suggesting its potential use as a biocide.<sup>[1]</sup>

- Drug Delivery Systems: Although not a primary application, its amphiphilic properties make it a candidate for investigation in novel drug delivery systems for hydrophobic active pharmaceutical ingredients.[2]

## Conclusion

**Ethanol, 2,2'-(octylimino)bis-** is a multifunctional compound with significant industrial importance. Its synthesis is well-established, and its physicochemical properties are directly linked to its diverse applications. While its role in drug development is currently speculative, its characteristics as a surfactant and potential biocide may offer avenues for future research in pharmaceutical formulations and antimicrobial applications. This guide provides a foundational understanding of this compound for scientists and researchers looking to explore its potential in various fields.

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